

# What is the basic chemical structure of the ergoline nucleus?

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## Compound of Interest

Compound Name: Ergoline

Cat. No.: B1233604

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An In-depth Technical Guide to the **Ergoline** Nucleus

## Introduction

The **ergoline** nucleus is a rigid, tetracyclic indole alkaloid that forms the foundational scaffold for a vast class of biologically active compounds known as ergot alkaloids.[1] First identified in the ergot fungus (*Claviceps purpurea*), this core structure is the basis for numerous natural, semi-synthetic, and fully synthetic derivatives with profound pharmacological importance.[1][2] Due to the structural similarity of the **ergoline** core to endogenous neurotransmitters such as serotonin, dopamine, and norepinephrine, its derivatives can interact with a wide array of G-protein coupled receptors (GPCRs), acting as agonists, partial agonists, or antagonists.[2][3] This functional diversity has led to the development of critical therapeutic agents for conditions ranging from migraines and Parkinson's disease to hyperprolactinemia.[1][4] This technical guide provides a detailed examination of the basic chemical structure of the **ergoline** nucleus, its physicochemical properties, key experimental methodologies for its synthesis and analysis, and its interaction with biological signaling pathways.

## Core Chemical Structure

The **ergoline** nucleus is a complex heterocyclic system that serves as the invariable template for all ergot alkaloids. Its unique three-dimensional shape is critical to its biological activity.

## Tetracyclic Ring System

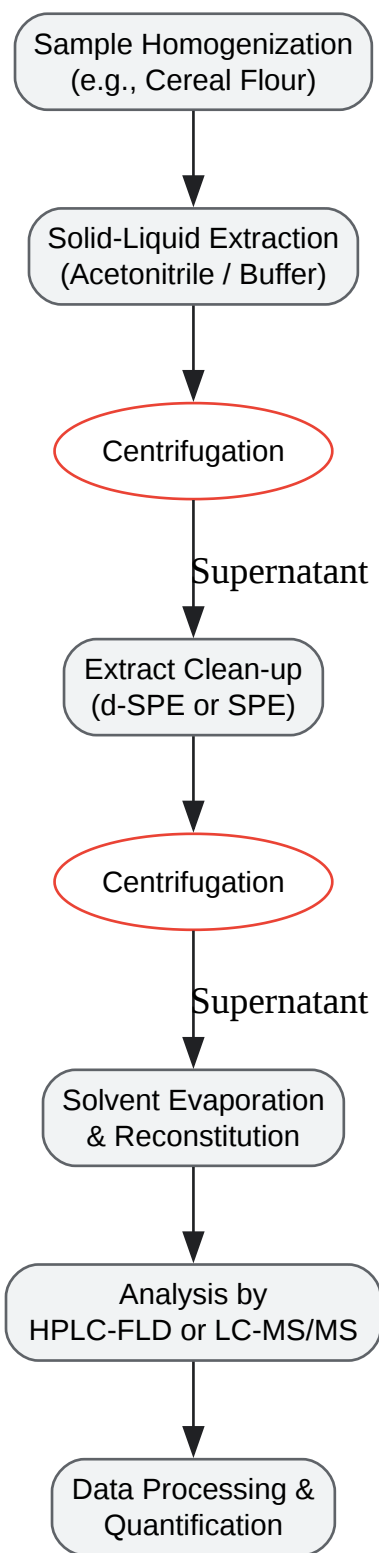
The **ergoline** structure, with the chemical formula  $C_{14}H_{16}N_2$ , is a partially hydrogenated derivative of indolo[4,3-fg]quinoline.<sup>[5]</sup> It consists of four fused rings, conventionally labeled A, B, C, and D.

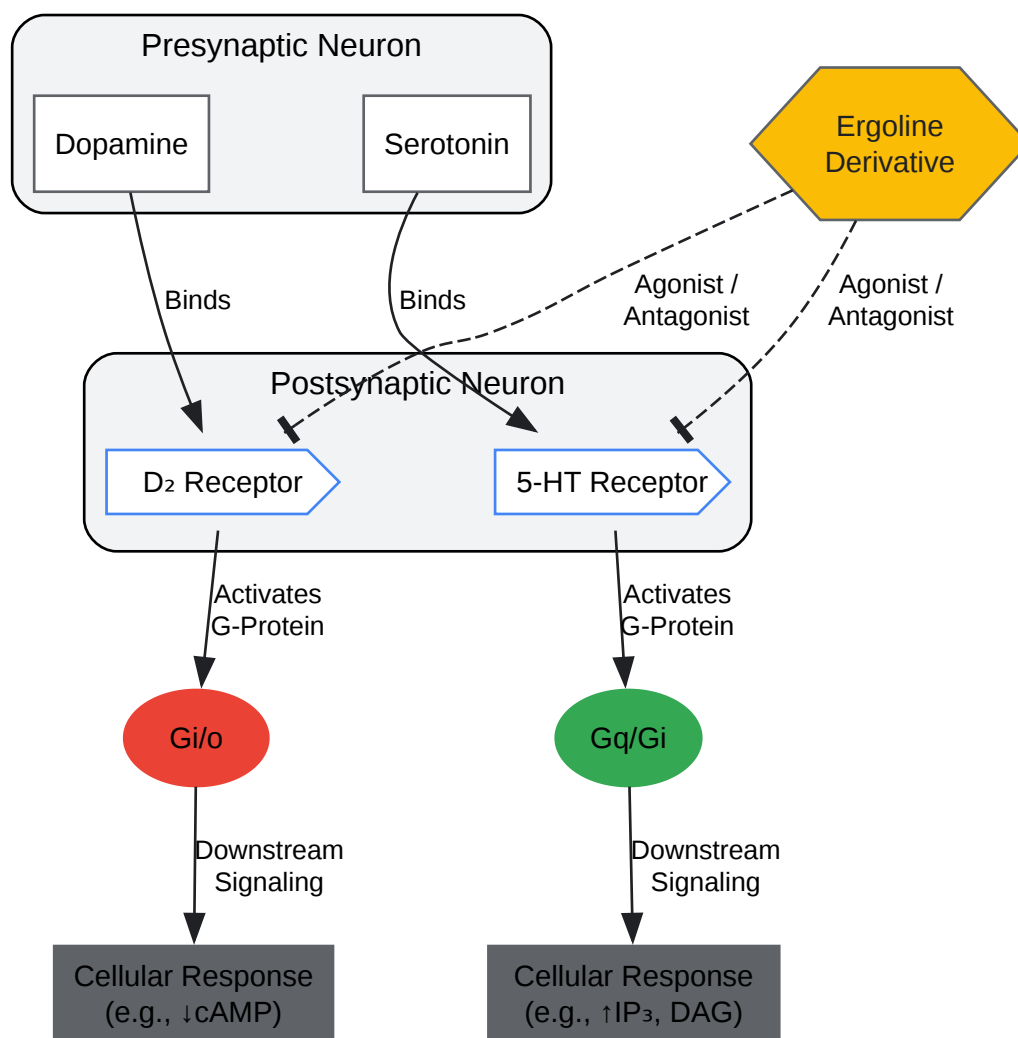
- Rings A and B: Form an indole moiety.
- Rings C and D: Together constitute a quinoline system. Ring D is a tetrahydropyridine ring.

The fusion of these rings creates a rigid, conformationally restricted molecule, which is a key factor in its ability to bind with high affinity to specific receptor sites.

## Nomenclature and Numbering

The systematic IUPAC name for the **ergoline** nucleus is (6aR,10aR)-4,6,6a,7,8,9,10,10a-octahydroindolo[4,3-fg]quinoline.<sup>[5]</sup> The standard numbering system for the atoms within the rings is crucial for identifying the positions of substituents in its various derivatives.





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## References

- 1. Ergoline - Wikipedia [en.wikipedia.org]
- 2. Ergoline derivatives: receptor affinity and selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. taylorfrancis.com [taylorfrancis.com]

- 4. Dopamine agonist - Wikipedia [en.wikipedia.org]
- 5. Ergoline | C<sub>14</sub>H<sub>16</sub>N<sub>2</sub> | CID 6857537 - PubChem [pubchem.ncbi.nlm.nih.gov]
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